

Phenyltriacetoxysilane molecular weight and formula

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Compound of Interest

Compound Name: **Phenyltriacetoxysilane**

Cat. No.: **B106823**

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Phenyltriacetoxysilane: A Technical Overview

Phenyltriacetoxysilane is a chemical compound used in various industrial and research applications. This guide provides a concise overview of its fundamental chemical properties, specifically its molecular formula and weight.

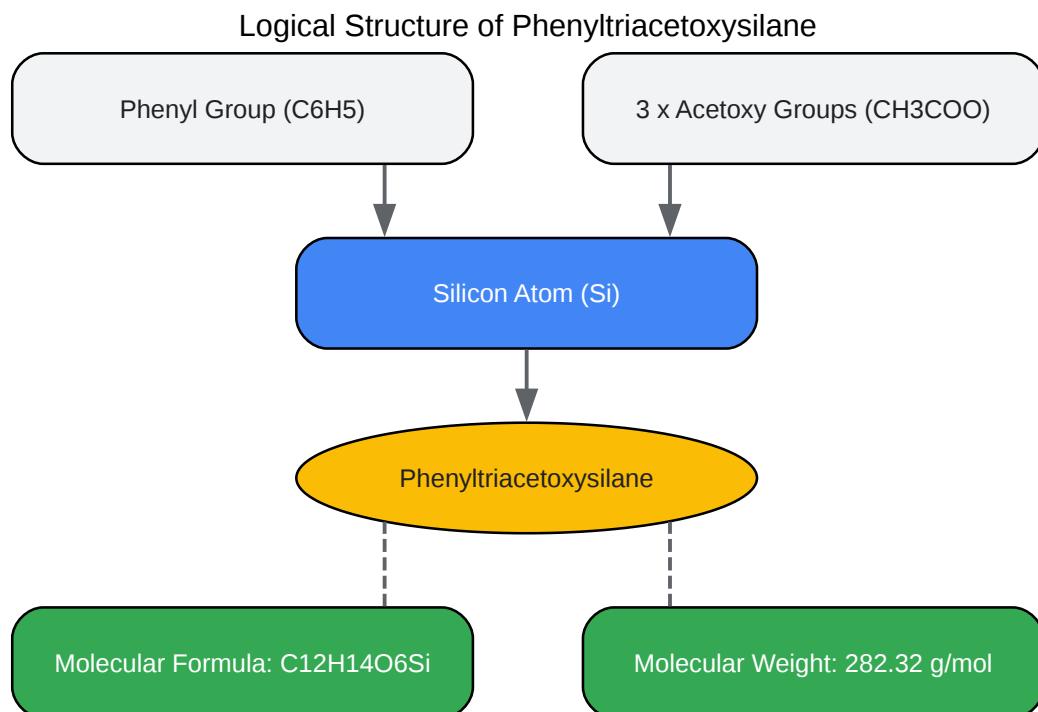
Core Molecular Data

The essential quantitative data for **phenyltriacetoxysilane** is summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ O ₆ Si ^{[1][2]}
Molecular Weight	282.32 g/mol ^[2]
CAS Number	18042-54-1 ^{[1][2]}

Structural Representation

The molecular structure of **phenyltriacetoxysilane** consists of a central silicon atom bonded to a phenyl group and three acetoxy groups. A logical diagram illustrating this relationship and its resulting molecular properties is provided below.



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Logical relationship of **Phenyltriacetoxysilane** components.

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References

- 1. PHENYLTRIACETOXYSLANE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. echemi.com [echemi.com]
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